

Health and safety information for (Isopropylthio)benzene

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Compound of Interest

Compound Name: (Isopropylthio)benzene

Cat. No.: B1585059

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An In-depth Technical Guide to the Health and Safety of **(Isopropylthio)benzene**

Introduction

(Isopropylthio)benzene, also known as Isopropyl phenyl sulfide (CAS No. 3019-20-3), is a sulfur-containing aromatic organic compound utilized in various research and development applications, including organic synthesis.^[1] As with any chemical reagent, a thorough understanding of its potential hazards, safe handling protocols, and emergency procedures is paramount for the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the health and safety considerations for **(Isopropylthio)benzene**, tailored for researchers, scientists, and drug development professionals. It synthesizes available data to offer field-proven insights into its safe management, from initial risk assessment to disposal.

Section 1: Physicochemical Properties and Identification

Understanding the fundamental properties of a substance is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions and determine appropriate storage and handling measures.

Table 1: Chemical and Physical Properties of **(Isopropylthio)benzene**

Property	Value	Source(s)
CAS Number	3019-20-3	[1]
Molecular Formula	C ₉ H ₁₂ S	[1]
Molecular Weight	152.26 g/mol	[1]
Appearance	Clear, almost colorless to faint yellow liquid	[2] [3]
Odor	Stench	[2] [3]
Boiling Point	208°C at 760 mmHg; 105°C at 40 mmHg	[3] [4]
Melting Point	-45°C (estimate)	[3]
Density	0.985 g/cm ³	[3]
Flash Point	83.2°C	[4]
Refractive Index	1.5465	[3]

Section 2: Hazard Identification and GHS Classification

The hazard classification for **(Isopropylthio)benzene** presents some inconsistencies across different suppliers, which necessitates a cautious approach. While some sources state it is not considered hazardous under OSHA regulations, others assign specific GHS warnings.[\[2\]](#)[\[5\]](#) For the purpose of ensuring maximum safety, it is prudent to adhere to the more stringent classification.

GHS Classification (Precautionary Approach):

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Hazard Statements (H-Statements):

- H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements):

- P261: Avoid breathing mist, gas or vapours.[6]
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.

Aquatic Toxicity: There is an indication that the substance "May cause long lasting harmful effects to aquatic life".[5] This aligns with data for structurally similar compounds like diphenyl sulfide, which is classified as very toxic to aquatic life with long-lasting effects. Therefore, release into the environment must be strictly avoided.[6]

Section 3: Toxicology and Health Effects

While specific toxicological studies on **(Isopropylthio)benzene** are not widely available, the GHS classifications suggest several potential health effects upon exposure.[5] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

- Acute Effects:

- Inhalation: May cause respiratory tract irritation. Inhalation of vapors or mists could be harmful.[2]
- Skin Contact: Harmful if absorbed through the skin, causing irritation.[2]
- Eye Contact: Causes serious eye irritation, characterized by redness and pain.
- Ingestion: Harmful if swallowed.[2]
- Chronic Effects:
 - No specific information on the chronic toxicity of **(Isopropylthio)benzene** is available.[5] It is noted that for many related substances, the chemical, physical, and toxicological properties have not been thoroughly investigated.
- Hazardous Decomposition:
 - When exposed to extremes of temperature, direct sunlight, or strong oxidizing agents, **(Isopropylthio)benzene** may decompose.[5] Hazardous decomposition products include toxic gases such as hydrogen sulfide (H₂S) and carbon oxides (CO, CO₂).[5] Hydrogen sulfide is a highly toxic, flammable gas that can cause rapid unconsciousness and death at high concentrations.[7][8]

Section 4: Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential for safely managing **(Isopropylthio)benzene** in a laboratory setting. This approach, known as the Hierarchy of Controls, prioritizes engineering and administrative controls over personal protective equipment (PPE).

Hierarchy of Controls for (Isopropylthio)benzene

Elimination
(Not Feasible for Research)

Substitution
(Use a less hazardous alternative)

Engineering Controls
- Chemical Fume Hood
- Local Exhaust Ventilation

Administrative Controls
- Standard Operating Procedures (SOPs)
- Safety Training
- Designated Work Areas

Personal Protective Equipment (PPE)
- Chemical Goggles / Face Shield
- Compatible Gloves (e.g., Nitrile)
- Lab Coat

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Caption: Hierarchy of Controls for managing exposure risks.

Step-by-Step Guide to Personal Protection:

- Engineering Controls:
 - Always handle **(Isopropylthio)benzene** inside a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)

- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.[9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles with side shields or a full-face shield, compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[5][9]
 - Skin Protection:
 - Wear compatible chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use.[6]
 - Wear a flame-retardant lab coat and ensure no skin is exposed between gloves and sleeves.[6]
 - Respiratory Protection: If working outside of a fume hood where exposure limits may be exceeded, a NIOSH/MSHA-approved respirator with appropriate cartridges should be worn.[5] Positive-pressure supplied-air respirators may be necessary for high airborne concentrations.[5]
- Hygiene Measures:
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[5]
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.
 - Immediately remove and launder any contaminated clothing.

Section 5: Safe Handling, Storage, and Disposal

Handling:

- Handle in a well-ventilated area, preferably a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[6]

- Prevent the formation of aerosols or mists.[6]
- Use non-sparking tools and take precautionary measures against static discharge, as the flash point is 83.2°C.[6]

Storage:

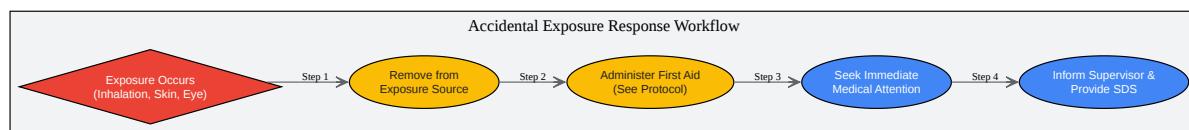
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store at room temperature or as recommended by the supplier (some suggest 2-8°C).[5]
- Store away from incompatible materials, such as strong oxidizing agents.[5]

Disposal:

- Disposal of waste must be in accordance with all applicable regional, national, and local laws and regulations.[5]
- Do not allow the product to enter drains or waterways.[6]
- Contaminated packaging should be treated as hazardous waste and not be reused.[5]

Section 6: First Aid and Emergency Procedures

Rapid and appropriate response to an exposure or spill is critical. All personnel must be familiar with these procedures before working with the substance.



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Caption: Workflow for responding to an accidental exposure.

Protocol 1: First Aid Measures

- General Advice: If symptoms persist or in case of doubt, consult a physician. Show the Safety Data Sheet to the doctor in attendance.[5]
- Inhalation:
 - Move the victim to fresh air immediately.[6]
 - If breathing is difficult, give oxygen.[6]
 - If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[6]
 - Seek immediate medical attention.
- Skin Contact:
 - Immediately remove all contaminated clothing.[6]
 - Wash the affected area with plenty of soap and water for at least 15 minutes.[6][9]
 - Seek medical attention if irritation occurs or persists.[9]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6]
 - Remove contact lenses if present and easy to do.[9]
 - Seek immediate medical attention.
- Ingestion:
 - Rinse mouth thoroughly with water.[6]
 - Do NOT induce vomiting.[6]

- Never give anything by mouth to an unconscious person.[6]
- Call a physician or Poison Control Center immediately.[6]

Protocol 2: Accidental Spill Response

- Evacuation and Ignition Control:
 - Evacuate non-essential personnel from the spill area.[6]
 - Ensure adequate ventilation.
 - Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[6]
- Personal Protection:
 - Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[6]
- Containment and Cleanup:
 - Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[6]
 - Contain the spill using an inert absorbent material (e.g., sand, silica gel, universal binder). [9]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[6]
- Decontamination:
 - Wash the spill site after material pickup is complete.
 - Dispose of contaminated materials as hazardous waste according to institutional and governmental regulations.[6]

Conclusion

(Isopropylthio)benzene is a chemical reagent that demands careful and informed handling. While some safety data presents it as non-hazardous, other sources indicate it is harmful upon exposure and poses a risk of serious eye and respiratory irritation. This guide advocates for a conservative safety posture, urging researchers to adopt the more stringent GHS classifications and associated precautions. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and being thoroughly prepared for emergency situations, professionals in research and drug development can mitigate the risks associated with this compound and maintain a safe laboratory environment.

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